

Application Note: High-Throughput Quantification of Febantel in Plasma by UPLC-MS/MS

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Compound of Interest

Compound Name: Febantel

Cat. No.: B1672320

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Abstract

This application note describes a robust and sensitive ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) method for the quantification of **Febantel** and its active metabolites, Fenbendazole and Oxfendazole, in plasma. The described method is ideal for pharmacokinetic studies, bioequivalence assessments, and drug metabolism research. The protocol employs a simple yet effective sample preparation technique combining protein precipitation (PP) and liquid-liquid extraction (LLE), ensuring high recovery and minimal matrix effects. Chromatographic separation is achieved on a C18 column with a rapid gradient elution, allowing for a short run time. Detection by tandem mass spectrometry in Multiple Reaction Monitoring (MRM) mode provides excellent selectivity and sensitivity. This method has been validated according to regulatory guidelines, demonstrating high precision, accuracy, and linearity over a wide concentration range.

Introduction

Febantel is a broad-spectrum anthelmintic agent widely used in veterinary medicine. It is a pro-drug that is metabolized in vivo to its active metabolites, Fenbendazole and Oxfendazole, which exert the anthelmintic effect.^{[1][2][3]} Accurate quantification of **Febantel** and its metabolites in plasma is crucial for understanding its pharmacokinetic profile, ensuring efficacy,

and assessing bioequivalence of different formulations.[4][5] This application note provides a detailed protocol for a validated UPLC-MS/MS method for the simultaneous determination of **Febantel**, Fenbendazole, and Oxfendazole in plasma, suitable for high-throughput analysis in a research or drug development setting.[4][6]

Experimental Protocols

Materials and Reagents

- **Febantel**, Fenbendazole, Oxfendazole, and Fenbendazole-d3 (Internal Standard, IS) reference standards
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ethyl acetate (HPLC grade)
- Ammonia solution (1 M)
- Dimethylformamide (DMF)
- Ultrapure water
- Control plasma (e.g., dog plasma)[4][6]

Equipment

- UPLC system (e.g., Waters ACQUITY UPLC)
- Tandem mass spectrometer (e.g., Waters Xevo TQ-S)
- UPLC BEH C18 column (e.g., 1.7 μm , 2.1 mm x 100 mm)[5][6]
- Centrifuge capable of 12,000 r/min and 4°C[6]
- Nitrogen evaporator
- Vortex mixer

- Pipettes and tips
- 0.22 μm syringe filters

Sample Preparation

- To 100 μL of plasma in a microcentrifuge tube, add 10 μL of the internal standard working solution (200 ng/mL Fenbendazole-d3).[6]
- Vortex for 10 seconds.[6]
- Add 50 μL of 1 M ammonia solution and 50 μL of DMF.[6]
- Vortex for 30 seconds.[6]
- Add 500 μL of acetonitrile and 800 μL of ethyl acetate.[6]
- Vortex for 5 minutes.[6]
- Centrifuge at 12,000 r/min for 7 minutes at 4°C.[6]
- Transfer the supernatant to a new tube.[6]
- To the remaining precipitate, add 200 μL of acetonitrile and 800 μL of ethyl acetate.[6]
- Vortex for 5 minutes and centrifuge at 12,000 r/min for 10 minutes at 4°C.[6]
- Combine the second supernatant with the first one.[6]
- Evaporate the combined supernatant to dryness under a gentle stream of nitrogen at 40°C.
[6]
- Reconstitute the residue in 500 μL of acetonitrile:water (1:1, v/v) followed by 500 μL of acetonitrile:water (2:8, v/v).[6]
- Filter the reconstituted sample through a 0.22 μm filter.[6]
- Inject 5 μL into the UPLC-MS/MS system.[6]

UPLC-MS/MS Conditions

UPLC Conditions[5][6]

Parameter	Value
Column	UPLC BEH C18 (1.7 μ m, 2.1 mm x 100 mm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	5 μ L
Column Temperature	40°C
Gradient Elution	A gradient program should be optimized for best separation. A typical gradient starts at a low percentage of mobile phase B, increases to a high percentage to elute the analytes, and then returns to initial conditions for equilibration.
Total Run Time	9.0 minutes

Mass Spectrometry Conditions[5][6]

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	Optimized for the specific instrument (e.g., 3.0 kV)
Source Temperature	Optimized for the specific instrument (e.g., 150°C)
Desolvation Temperature	Optimized for the specific instrument (e.g., 500°C)
Cone Gas Flow	Optimized for the specific instrument (e.g., 150 L/h)
Desolvation Gas Flow	Optimized for the specific instrument (e.g., 1000 L/h)

MRM Transitions[\[6\]](#)[\[7\]](#)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)
Febantel	447.2	310.1	Optimized	Optimized
Fenbendazole	300.1	268.1	Optimized	Optimized
Oxfendazole	316.1	284.1	Optimized	Optimized
Fenbendazole-d3 (IS)	303.1	271.1	Optimized	Optimized

Note: Cone voltage and collision energy need to be optimized for the specific instrument used to achieve the best sensitivity.

Data Presentation

Method Validation Summary

The UPLC-MS/MS method was validated for linearity, precision, accuracy, recovery, and matrix effect. The results are summarized in the tables below.[\[6\]](#)

Table 1: Linearity and Lower Limit of Quantification (LLOQ)[\[5\]](#)[\[6\]](#)[\[8\]](#)

Analyte	Linear Range (ng/mL)	Correlation Coefficient (r^2)	LLOQ (ng/mL)
Febantel	2 - 120	>0.99	2
Fenbendazole	10 - 600	>0.99	10
Oxfendazole	4 - 240	>0.99	4

Table 2: Precision and Accuracy[\[5\]](#)[\[6\]](#)

Analyte	Concentration (ng/mL)	Intra-batch Precision (%RSD)	Inter-batch Precision (%RSD)	Accuracy (%)
Febantel	LLOQ, L, M, H QC	2.47 - 14.26	4.65 - 12.75	90.66 - 101.73
Fenbendazole	LLOQ, L, M, H QC	1.87 - 5.56	3.06 - 5.36	98.70 - 100.90
Oxfendazole	LLOQ, L, M, H QC	1.08 - 11.33	3.74 - 9.12	98.13 - 106.94

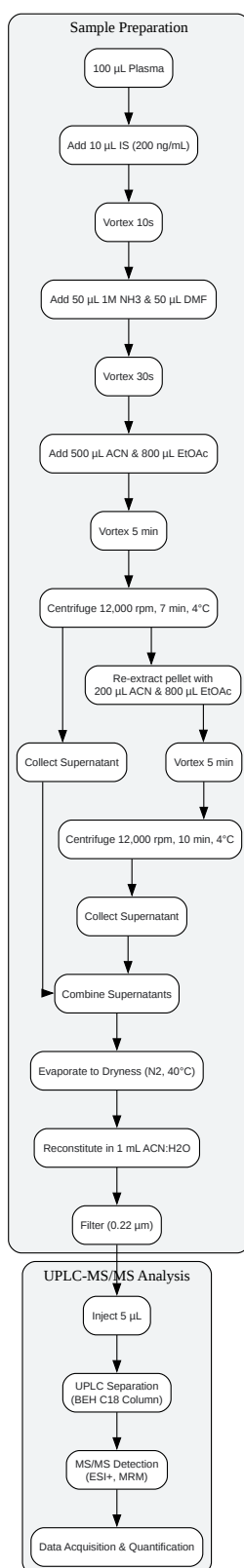
(L, M, H QC represent low, medium, and high-quality control samples)

Table 3: Recovery and Matrix Effect[\[6\]](#)

Analyte	Mean Extraction Recovery (%)	Matrix Effect (%)
Febantel	>90	Not significant
Fenbendazole	>90	Not significant
Oxfendazole	>90	Not significant
Fenbendazole-d3 (IS)	>90	Not significant

Visualizations

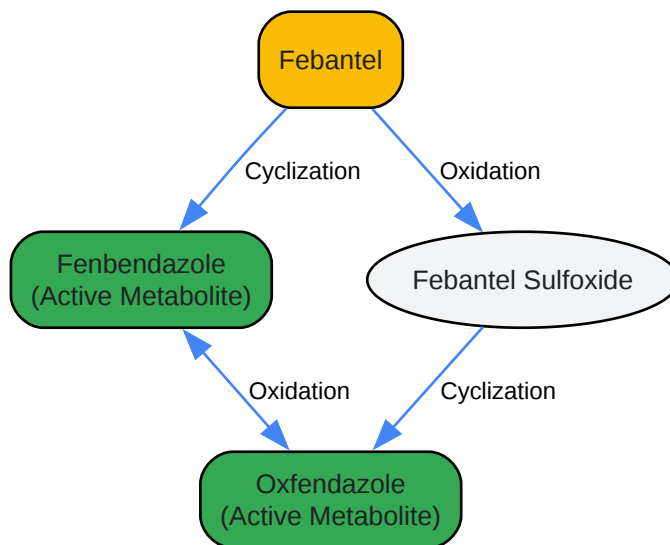
Experimental Workflow



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Caption: UPLC-MS/MS workflow for **Febantel** quantification in plasma.

Metabolic Pathway of Febantel



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Caption: Metabolic conversion of **Febantel** to its active metabolites.

Conclusion

The UPLC-MS/MS method detailed in this application note provides a rapid, sensitive, and reliable approach for the simultaneous quantification of **Febantel** and its active metabolites in plasma.[4][5][6] The simple sample preparation procedure and short chromatographic run time make it suitable for high-throughput analysis in pharmacokinetic and bioequivalence studies. The method has been thoroughly validated and meets the requirements for bioanalytical method validation.[6]

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